

experimental procedure for using 7-Methoxyindoline hydrochloride

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Compound of Interest

Compound Name: 7-Methoxyindoline hydrochloride
CAS No.: 4770-43-8
Cat. No.: B2433774

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Application Notes & Protocols: 7-Methoxyindoline Hydrochloride

Foreword: The Strategic Value of the 7-Methoxyindoline Scaffold

The indoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its ability to bind to a wide range of biologic The specific introduction of a methoxy group at the 7-position (7-methoxyindoline) significantly modulates the electronic properties of the bicyclic syst modification enhances the nucleophilicity of the secondary amine and activates the aromatic ring towards electrophilic substitution, making **7-Methox hydrochloride** a highly versatile and valuable building block in drug discovery and organic synthesis.[1] Its derivatives have been explored for therap potential in areas such as neurological disorders and cancer treatment.[1] This guide provides an in-depth examination of the compound's properties, procedures, and core synthetic applications, grounded in established chemical principles to empower researchers in their synthetic endeavors.

Section 1: Compound Properties, Handling, and Storage

A thorough understanding of the physicochemical properties of a reagent is fundamental to its successful and safe application. **7-Methoxyindoline hydrochloride** is typically supplied as a stable, crystalline solid.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ NO · HCl	PubChem[2]
Molecular Weight	185.65 g/mol	Calculated
Appearance	White to off-white crystalline powder	Spectrum Chemical[3]
Melting Point	148-154 °C	Spectrum Chemical[3]
Solubility	Soluble in water, methanol.	General chemical knowledge
Storage Conditions	Store at room temperature, protected from moisture. Hygroscopic.[3]	Spectrum Chemical[3]

Safe Handling and Personal Protective Equipment (PPE)

7-Methoxyindoline hydrochloride is classified as an irritant, causing skin and serious eye irritation. It may also cause respiratory irritation.[2] Adher rigorous safety protocols is mandatory.

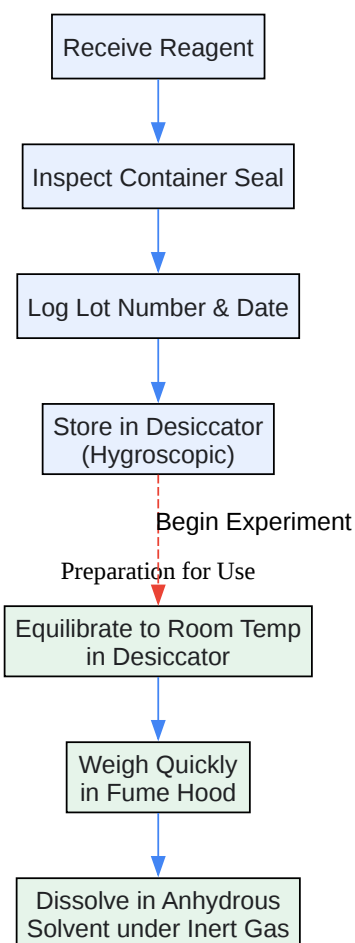
- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation o Ensure that eyewash stations and safety showers are readily accessible.[5]
- Personal Protective Equipment (PPE):

- Gloves: Wear impervious chemical-resistant gloves (e.g., nitrile). Gloves must be inspected before use.[6]
- Eye Protection: Chemical safety goggles or a face shield are required.
- Lab Coat: A standard flame-retardant lab coat is necessary to prevent skin contact.[4]
- Handling Practices: Avoid contact with skin, eyes, and clothing.[4] Do not breathe dust.[3] Wash hands and any exposed skin thoroughly after hand

Initial Reagent Workflow

The following workflow ensures that the reagent is handled safely and its quality is maintained from receipt to use.

Reagent Reception & Storage



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Caption: Standard workflow for handling a new hygroscopic chemical reagent.

Section 2: Core Reactivity and Mechanistic Considerations

The synthetic utility of 7-methoxyindoline stems from two key features:

- The Secondary Amine (N-H): This nitrogen is nucleophilic and readily participates in reactions like alkylation, acylation, and, most importantly, trans catalyzed cross-coupling reactions to form C-N bonds. The hydrochloride salt form means the amine is protonated; it must be neutralized in situ with base to unmask its reactivity.

- The Electron-Rich Aromatic Ring: The 7-methoxy group is an ortho-, para-director and strongly activating. However, in the indoline system, the positions ortho (position 5) and ortho (position 6) are the most activated sites for electrophilic aromatic substitution.

Section 3: Key Synthetic Protocols and Applications

We will now detail two high-impact synthetic transformations using **7-Methoxyindoline hydrochloride**: Palladium-catalyzed N-Arylation (Buchwald-Hartwig Amination) and the Pictet-Spengler reaction.

Protocol 3.1: Palladium-Catalyzed N-Arylation (Buchwald-Hartwig Amination)

This reaction is one of the most powerful methods for forming aryl-amine bonds and has revolutionized modern medicinal chemistry.^{[7][8]} The reaction involves the reaction of the indoline nitrogen with an aryl halide.

Principle: The reaction proceeds via a Pd(0)/Pd(II) catalytic cycle. The choice of phosphine ligand is critical and is determined by the nature of the reaction partners.^{[9][10]} Bulky, electron-rich ligands facilitate the key reductive elimination step.^[11]

Reaction Scheme: 7-Methoxyindoline + Aryl-X → N-Aryl-7-methoxyindoline (where X = Br, I, OTf)

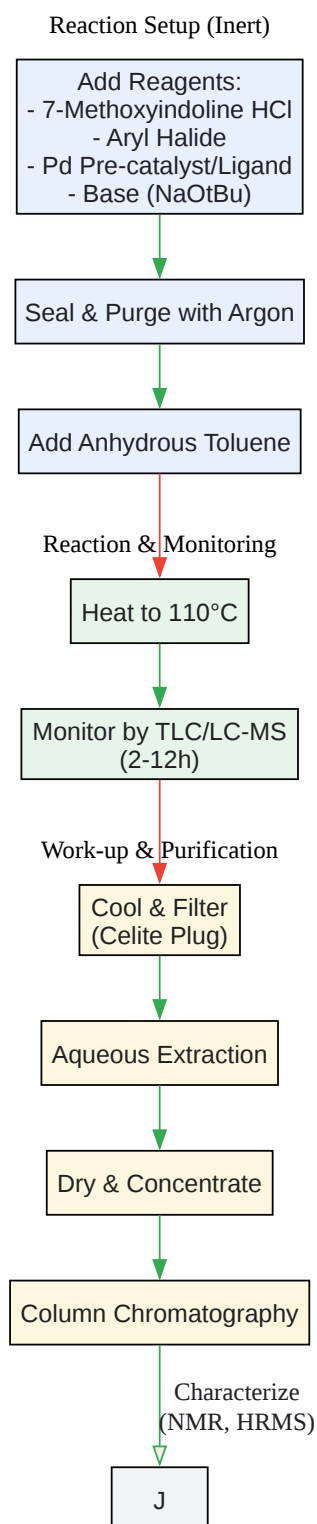
Detailed Step-by-Step Protocol:

- **Catalyst System Preparation (Self-Validating System):** The use of a pre-catalyst, which rapidly generates the active LPd(0) species in the presence of the phosphine ligand, is highly recommended for reproducibility.^[9]
- **Reaction Assembly:**
 - To an oven-dried Schlenk flask, add **7-Methoxyindoline hydrochloride** (1.0 mmol, 1.0 eq).
 - Add the aryl halide (1.1 mmol, 1.1 eq), the palladium pre-catalyst (e.g., XPhos Pd G3, 0.02 mmol, 2 mol%), and the phosphine ligand (e.g., XPhos Pd G3, 0.04 mmol, 4 mol%).
 - Add the base, sodium tert-butoxide (NaOtBu, 2.5 mmol, 2.5 eq). **Causality Note:** A strong, non-nucleophilic base is required to both neutralize the hydrochloride salt and facilitate the deprotonation of the amine within the catalytic cycle.
 - Seal the flask with a septum, and purge with argon or nitrogen for 15 minutes.
 - Add anhydrous toluene (5 mL) via syringe.
- **Reaction Execution:**
 - Heat the reaction mixture to 100-110 °C with vigorous stirring.
 - **In-Process Control:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS every 2-4 hours. A typical mobile phase for TLC is 20-30% Ethyl Acetate in Hexanes. The product will be less polar than the starting indoline.
- **Work-up and Purification:**
 - Cool the reaction to room temperature.
 - Dilute with ethyl acetate (20 mL) and filter through a pad of Celite® to remove palladium residues.
 - Wash the filtrate with water (2 x 15 mL) and brine (1 x 15 mL).
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.
 - Purify the crude product by flash column chromatography on silica gel.

Expected Results & Characterization:

Coupling Partner Example	Catalyst System	Yield Range
4-Bromotoluene	XPhos Pd G3 / XPhos	85-95%
2-Chloropyridine	RuPhos Pd G3 / RuPhos	70-85%

- Characterization: Confirm the structure of the N-arylated product using ^1H NMR, ^{13}C NMR, and High-Resolution Mass Spectrometry (HRMS).



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Caption: Workflow for a typical Buchwald-Hartwig N-Arylation experiment.

Protocol 3.2: Pictet-Spengler Reaction

The Pictet-Spengler reaction is a classic and efficient method for synthesizing tetrahydro- β -carboline, a core structure in many natural products and pharmaceutically active compounds.^{[12][13]}

Principle: The reaction involves the condensation of a β -arylethylamine (the indoline acts as a cyclic equivalent) with an aldehyde to form an intermediate iminium ion. The electron-rich aromatic ring then acts as the nucleophile, attacking the iminium ion to close the ring.^[14] The reaction is typically catalyzed by an acid.

Reaction Scheme: 7-Methoxyindoline + Aldehyde (R-CHO) $\rightarrow$ Tetrahydro- β -carboline derivative

Detailed Step-by-Step Protocol:

- **Reagent Preparation:**
 - Dissolve **7-Methoxyindoline hydrochloride** (1.0 mmol, 1.0 eq) in a suitable solvent such as dichloromethane (DCM) or acetonitrile (10 mL).
 - Add the aldehyde (e.g., acetaldehyde, 1.2 mmol, 1.2 eq).
- **Reaction Execution:**
 - Add the acid catalyst. Trifluoroacetic acid (TFA, 1.0 mmol, 1.0 eq) is often effective. **Causality Note:** The acid serves two purposes: it protonates the aldehyde carbonyl to activate it for nucleophilic attack by the amine, and it catalyzes the formation of the key electrophilic iminium ion intermediate.
 - Stir the reaction at room temperature.
 - **In-Process Control:** Monitor the disappearance of the starting materials via TLC or LC-MS. These reactions are often complete within 4-24 hours.
- **Work-up and Purification:**
 - Quench the reaction by slowly adding a saturated solution of sodium bicarbonate until gas evolution ceases.
 - Transfer the mixture to a separatory funnel and extract with DCM (3 x 20 mL).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
 - Purify the resulting crude product by flash column chromatography or recrystallization.

Expected Results & Characterization:

Aldehyde Example	Catalyst	Yield Range
Acetaldehyde	TFA	80-90%
Benzaldehyde	TFA	85-95%

- **Characterization:** Confirm the tricyclic structure using ^1H NMR (noting the appearance of new diastereotopic protons in the newly formed ring), ^{13}C NMR, and HRMS.

Section 4: Troubleshooting and Expert Insights

Problem	Potential Cause	Recommended Solution
Low Yield in N-Arylation	Inactive catalyst; Insufficiently anhydrous conditions; Weak base.	Use a fresh pre-catalyst. Ensure all glassware is oven dried and solvents are anhydrous. Use a strong base like NaOtBu or K ₃ PO ₄ .
Side Reactions in N-Arylation	Aryl halide homo-coupling; Ligand degradation.	Lower the reaction temperature slightly. Ensure the system is rigorously deoxygenated.
No Reaction in Pictet-Spengler	Insufficiently strong acid catalyst; Deactivated aldehyde.	Use a stronger acid like TFA. If using an electron-poor aldehyde, gentle heating (40 °C) may be required.
Complex Mixture of Products	Side reactions due to strong acid/heat.	Run the reaction at room temperature or 0 °C. Use milder acidic conditions if possible (e.g., acetic acid).

Section 5: Safety and Disposal

- Hazard Summary: Harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2]
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.[5]
 - Eye Contact: Rinse cautiously with water for several minutes.[3][5]
 - Inhalation: Move person to fresh air.[5]
 - Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[3][5]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Prevent entry into waterways and sewers.[3]

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